Technical Whitepaper: 4-Methoxy-4-methyl-2-pentanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4-Methoxy-4-methyl-2-pentanol*
CAS No.:	*141-73-1*
Cat. No.:	*B086042*

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Chemical Identity, Synthesis, and Applications in Pharmaceutical Development

Executive Summary

4-Methoxy-4-methyl-2-pentanol (CAS 141-73-1), historically known by the trade name Pent-Oxol, is a specialized glycol ether-ester analogue possessing a unique amphiphilic structure. Characterized by a tertiary ether linkage and a secondary alcohol functionality, this molecule offers a distinct solvency profile bridging the gap between non-polar hydrocarbons and highly polar aqueous systems.

For drug development professionals, this compound serves two critical roles:

- Process Solvent: Its high boiling point (172.7°C) and dual polarity make it an exceptional medium for high-temperature crystallizations and coupling reactions involving hydrophobic APIs (Active Pharmaceutical Ingredients).
- Synthetic Intermediate: The secondary alcohol moiety allows for derivatization into specialized esters, while the robust tertiary ether group provides stability under basic conditions, unlike standard acetals.

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This guide provides a rigorous technical analysis of the physicochemical properties, synthesis pathways, and reactivity profiles of **4-Methoxy-4-methyl-2-pentanol**, distinguishing it clearly from its ketone precursor, 4-Methoxy-4-methyl-2-pentanone (Pentoxone).

Chemical Identity & Structure

The molecule features a chiral center at the C2 position, though it is typically supplied as a racemic mixture. Its structural uniqueness lies in the steric bulk of the gem-dimethyl group adjacent to the methoxy ether, which imparts significant hydrolytic stability compared to primary ethers.

Parameter	Technical Specification
IUPAC Name	4-Methoxy-4-methylpentan-2-ol
CAS Number	141-73-1
Synonyms	Pent-Oxol; 2-Pentanol, 4-methoxy-4-methyl-
Molecular Formula	$C_7H_{16}O_2$
Molecular Weight	132.20 g/mol
SMILES	CC(O)CC(C)(C)OC
Stereochemistry	Racemic (C2 chiral center)

Physicochemical Profile

The solvency power of **4-Methoxy-4-methyl-2-pentanol** is driven by its Hydrophilic-Lipophilic Balance (HLB). The methoxy group and hydroxyl group provide water miscibility, while the isobutyl-like backbone ensures solubility in organic resins and oils.

Table 1: Key Physical Properties

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Property	Value	Relevance to R&D
Boiling Point	172.7°C (760 mmHg)	Suitable for high-temperature reactions; easy solvent recovery via vacuum distillation.
Flash Point	53.4°C (128°F) (TCC)	Classified as Flammable Liquid (Class 3); requires standard grounding protocols.
Vapor Pressure	~0.4 mmHg @ 25°C	Low volatility reduces evaporative losses during extended process times.
Density	~0.89 g/mL	Lower density than water facilitates phase separation in aqueous workups if salted out.
Solubility (Water)	Complete / High	Excellent coupling agent for biphasic systems.
LogP (Oct/Water)	~0.67 - 0.80 (Est.)	Indicates moderate lipophilicity; useful for partitioning studies.

Synthesis & Production Methodologies

The industrial and laboratory synthesis of **4-Methoxy-4-methyl-2-pentanol** is a two-step sequence starting from the commodity chemical Mesityl Oxide (4-methyl-3-penten-2-one).

Step 1: Michael Addition (Etherification)

Mesityl oxide undergoes an acid-catalyzed Michael addition with methanol. The reaction is regioselective; methanol attacks the

-carbon (C4), which is sterically hindered but electronically activated by the enone system. This yields the intermediate ketone, 4-Methoxy-4-methyl-2-pentanone (Pentoxone).

Step 2: Carbonyl Reduction

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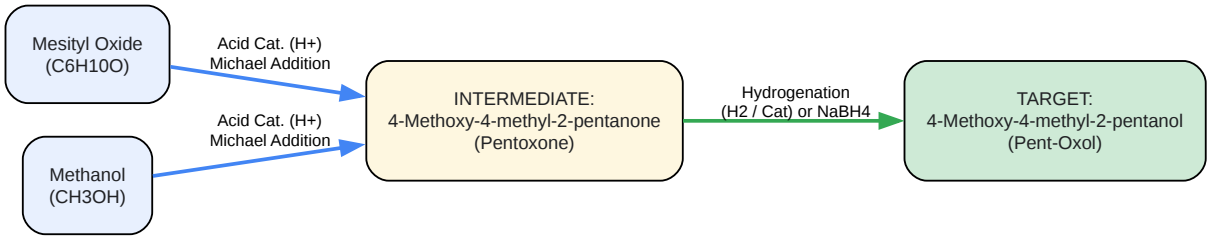
The ketone intermediate is reduced to the target secondary alcohol using catalytic hydrogenation (e.g., Raney Nickel or Pd/C) or hydride reducing agents ($NaBH_4$) in a laboratory setting.

Figure 1: Synthesis Pathway



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Caption: Two-stage synthesis involving Michael addition of methanol followed by carbonyl reduction.

Reactivity & Stability Profile

Understanding the reactivity of **4-Methoxy-4-methyl-2-pentanol** is vital for its use as an intermediate. It possesses two distinct reactive sites: the secondary hydroxyl group and the tertiary ether linkage.

A. Hydroxyl Reactivity (C2 Position)

- Esterification: Reacts with carboxylic acids, anhydrides, or acid chlorides to form esters. Due to steric bulk from the adjacent methyl/methoxy groups, reaction rates may be slower than primary alcohols, often requiring nucleophilic catalysts (e.g., DMAP).
- Oxidation: Can be reverted to the ketone (Pentoxone) using standard oxidizing agents (Jones reagent, PCC, or Swern oxidation).

B. Ether Stability (C4 Position)

- Base Stability: The tertiary ether is highly stable to basic hydrolysis, making this solvent ideal for Grignard reactions or base-catalyzed condensations.

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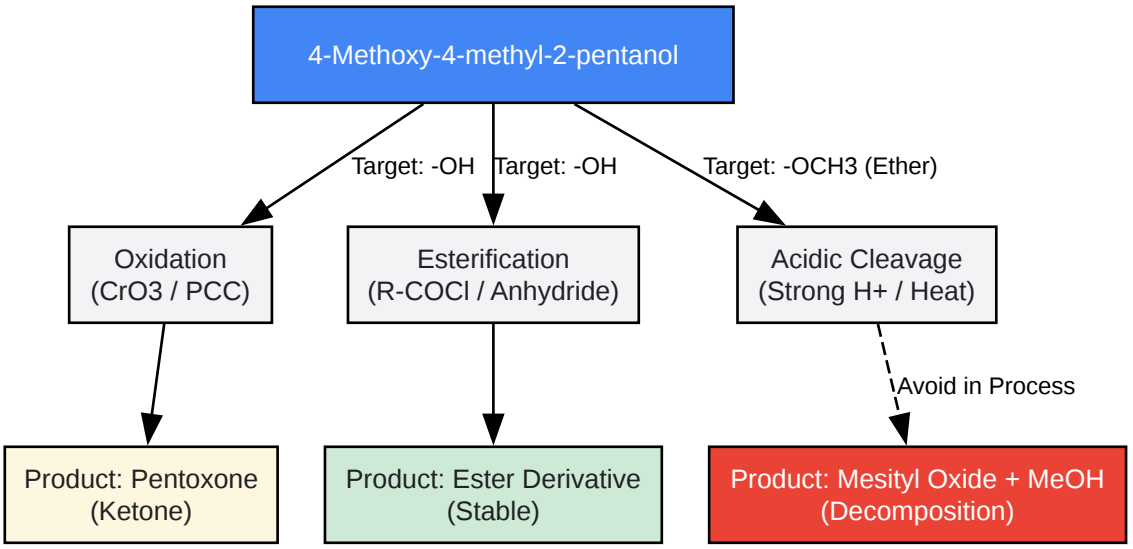
- Acid Sensitivity: Under strong acidic conditions and heat, the tertiary ether can undergo cleavage (elimination), reverting to the alkene (Mesityl oxide derivative) and methanol. This is a critical consideration during acidic workups.

Figure 2: Reactivity Logic Flow



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Caption: Reaction pathways highlighting the stability of the ether linkage vs. the lability under strong acid.

Applications in Drug Development

High-Performance Process Solvent

In pharmaceutical crystallization, the "anti-solvent" method often requires a solvent that can hold the API in solution at high temperatures but releases it upon cooling or addition of water.

- Protocol: Dissolve hydrophobic API in **4-Methoxy-4-methyl-2-pentanol** at 80-100°C. Slowly add water (antisolvent). The high water solubility of the alcohol prevents oiling out, promoting defined crystal growth.

Chromatographic Modifier

Due to its UV transparency (cutoff < 220 nm) and unique selectivity, it can be used as a mobile phase modifier in Normal Phase HPLC for separating chiral amines or structurally similar

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isomers where standard alcohols (MeOH, IPA) fail to provide resolution.

Safety & Toxicology (GHS Standards)

While less volatile than lower molecular weight alcohols, standard safety protocols apply.

- GHS Classification:
  - Flammable Liquid (Category 3): H226
  - Skin Irritation (Category 2): H315[1]
  - Eye Irritation (Category 2A): H319[1]
  - Specific Target Organ Toxicity (Single Exposure): H335 (Respiratory Irritation)[1]
- Handling Protocol:
  - Use in a fume hood to avoid inhalation of vapors.
  - Wear nitrile gloves (splash protection) and safety goggles.
  - Incompatibility: Avoid strong oxidizing agents and strong acids (potential for exothermic decomposition).

References

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- To cite this document: BenchChem. [Technical Whitepaper: 4-Methoxy-4-methyl-2-pentanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086042/docs#technical-whitepaper-4-methoxy-4-methyl-2-pentanol]

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